

Spectroscopic Profile of Thiane-4-thiol: A Technical Guide

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Compound of Interest

Compound Name: *Thiane-4-thiol*

Cat. No.: *B2951869*

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Thiane-4-thiol, a sulfur-containing heterocyclic compound, is a valuable building block in medicinal chemistry and materials science. A thorough understanding of its spectroscopic characteristics is essential for its identification, characterization, and application in research and development. This technical guide provides a summary of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **Thiane-4-thiol**, along with the experimental protocols for their acquisition.

Introduction

Thiane-4-thiol, also known as tetrahydro-2H-thiopyran-4-thiol, possesses a six-membered thiane ring with a thiol substituent at the 4-position. Its chemical structure lends itself to a variety of chemical modifications, making it a versatile intermediate in the synthesis of more complex molecules. Accurate spectroscopic data is the cornerstone of chemical analysis, ensuring the identity and purity of synthesized compounds. This guide synthesizes available spectroscopic information to provide a comprehensive reference for researchers.

Synthesis and Spectroscopic Characterization

While a dedicated publication detailing the complete spectroscopic dataset of **Thiane-4-thiol** is not readily available in the public domain, its synthesis is typically achieved from a commercially available precursor, Tetrahydrothiopyran-4-one. A common synthetic route involves the reduction of the ketone to the corresponding alcohol, Tetrahydrothiopyran-4-ol, followed by conversion to the thiol. The characterization data presented here is based on the

expected spectral features derived from the analysis of related thiane derivatives and general principles of spectroscopy.

Experimental Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the synthesis and spectroscopic characterization of **Thiane-4-thiol**.

Caption: Experimental workflow for the synthesis and spectroscopic analysis of **Thiane-4-thiol**.

Spectroscopic Data

The following tables summarize the expected spectroscopic data for **Thiane-4-thiol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data for **Thiane-4-thiol**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 3.0 - 2.8	m	4H	H-2, H-6 (axial & equatorial)
~ 2.2 - 2.0	m	4H	H-3, H-5 (axial & equatorial)
~ 1.8 - 1.6	m	1H	H-4
~ 1.5	d	1H	-SH

Table 2: Predicted ^{13}C NMR Data for **Thiane-4-thiol**

Chemical Shift (δ , ppm)	Assignment
~ 45	C-4
~ 35	C-3, C-5
~ 30	C-2, C-6

Experimental Protocol for NMR Spectroscopy: A sample of **Thiane-4-thiol** would be dissolved in a deuterated solvent, typically chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6), containing tetramethylsilane (TMS) as an internal standard. ^1H and ^{13}C NMR spectra would be recorded on a spectrometer operating at a frequency of 400 MHz or higher.

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **Thiane-4-thiol**

Wavenumber (cm^{-1})	Intensity	Assignment
2950 - 2850	Strong	C-H stretching (aliphatic)
2600 - 2550	Weak	S-H stretching (thiol)
1450 - 1400	Medium	C-H bending
700 - 600	Medium	C-S stretching

Experimental Protocol for IR Spectroscopy: The IR spectrum would be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample could be analyzed as a neat liquid between salt plates (e.g., NaCl or KBr) or as a solution in a suitable solvent.

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **Thiane-4-thiol**

m/z	Interpretation
134	$[\text{M}]^+$ (Molecular ion)
101	$[\text{M} - \text{SH}]^+$
74	$[\text{M} - \text{C}_2\text{H}_4\text{S}]^+$

Experimental Protocol for Mass Spectrometry: Mass spectra would be acquired using a mass spectrometer with an appropriate ionization technique, such as electron ionization (EI) or electrospray ionization (ESI). High-resolution mass spectrometry (HRMS) would provide the exact mass of the molecular ion, confirming the elemental composition.

Conclusion

This technical guide provides a foundational understanding of the spectroscopic properties of **Thiane-4-thiol**. While based on predicted values, this information serves as a crucial reference for researchers working with this compound, aiding in its synthesis, purification, and characterization. The provided experimental protocols outline the standard methodologies for obtaining high-quality spectroscopic data. Further experimental verification is encouraged to establish a definitive and comprehensive spectroscopic profile for **Thiane-4-thiol**.

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